

Application Notes and Protocols for Electrophysiology Recording with TP003

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Compound of Interest

Compound Name: TNO003
CAS No.: 202273-56-1
Cat. No.: B12399829

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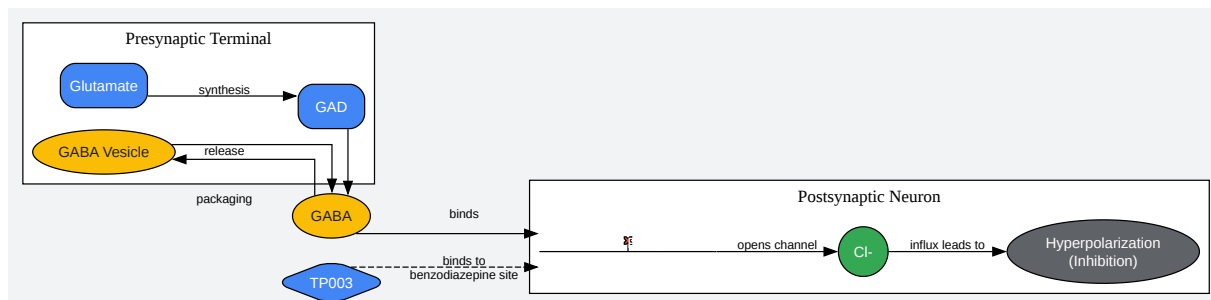
Introduction

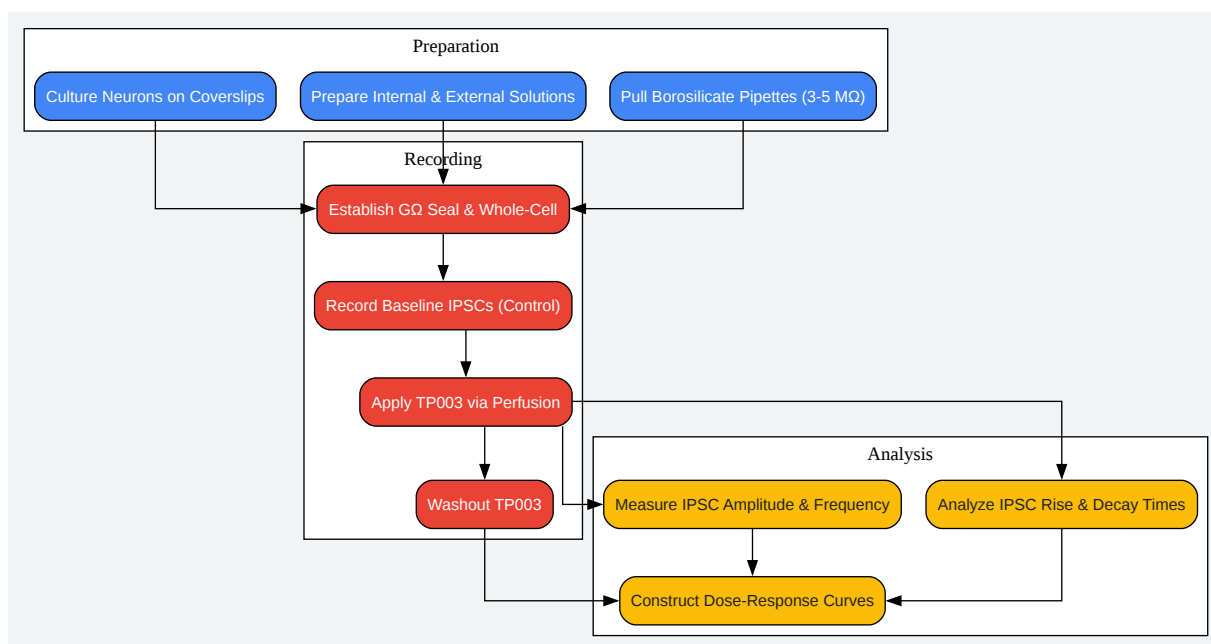
TP003 is a non-selective benzodiazepine site agonist of the γ -aminobutyric acid type A (GABAA) receptor. Initially investigated for its potential as a selective modulator, subsequent research has demonstrated its activity across multiple GABAA receptor subtypes containing $\alpha 1$, $\alpha 2$, and $\alpha 3$ subunits.[1][2] As a positive allosteric modulator, TP003 enhances the effect of GABA, the primary inhibitory neurotransmitter in the central nervous system, leading to an increased influx of chloride ions and subsequent hyperpolarization of the neuron. This modulation of inhibitory neurotransmission makes TP003 a valuable tool for investigating the role of GABAA receptors in various physiological and pathological processes.

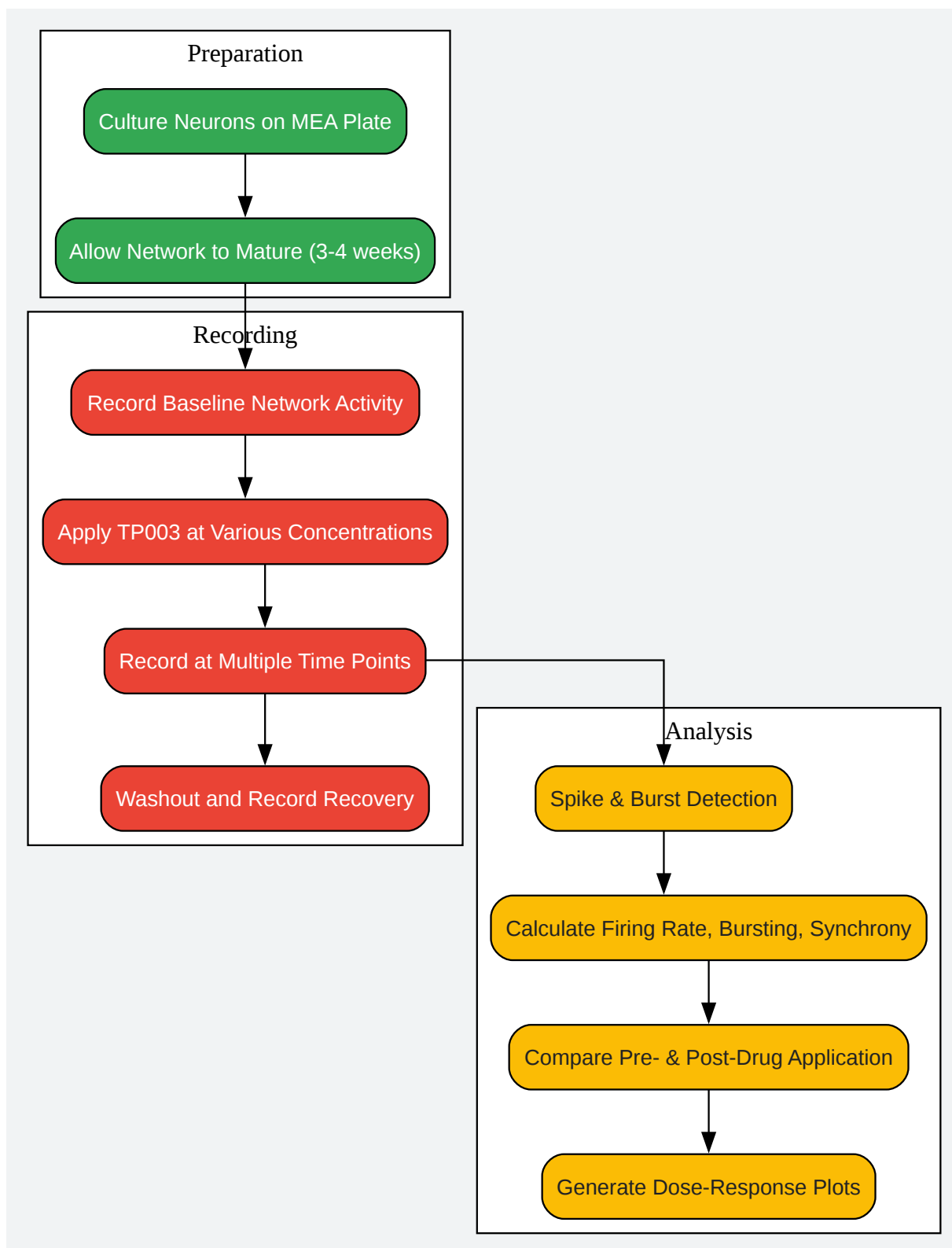
These application notes provide detailed protocols for characterizing the electrophysiological effects of TP003 using patch-clamp and multi-electrode array (MEA) techniques.

Mechanism of Action

TP003 binds to the benzodiazepine site on the GABAA receptor, an interface between the α and γ subunits.[3][4] This binding induces a conformational change in the receptor that increases its affinity for GABA.[3][4] Consequently, in the presence of TP003, the GABA-gated chloride channel opens more frequently, leading to an enhanced inhibitory postsynaptic current (IPSC). This potentiation of GABAergic signaling results in a dampening of neuronal excitability.







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References

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- [2. TP003 is a non-selective benzodiazepine site agonist that induces anxiolysis via \$\alpha\$ 2GABAA receptors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. GABAA receptor - Wikipedia \[en.wikipedia.org\]](#)
- [4. Electrophysiology Diagrams - ALA Scientific \[alascience.com\]](#)
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